

Cotinine Levels in Smokers versus E-cigarette Users: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cotinine

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A comprehensive guide for researchers and drug development professionals on the comparative analysis of **cotinine** levels in individuals who smoke combustible cigarettes versus those who use electronic cigarettes. This guide provides a detailed examination of quantitative data, experimental methodologies, and metabolic pathways.

Cotinine, the primary metabolite of nicotine, serves as a reliable biomarker for assessing nicotine exposure. Understanding the differences in **cotinine** levels between users of traditional cigarettes and e-cigarettes is crucial for evaluating the nicotine delivery efficiency and potential health risks associated with these products. This guide synthesizes data from various studies to provide a clear comparison for the scientific community.

Quantitative Comparison of Cotinine Levels

The following table summarizes **cotinine** concentrations found in various biological matrices of smokers and e-cigarette users from several key studies. These values highlight the variability in nicotine exposure depending on the product used and individual user behavior.

Biological Matrix	User Group	Cotinine Concentration (ng/mL)	Study Highlights
Urine	E-cigarette Users	Geometric Mean: 119.5 (Median: 309.7)	This study found the highest cotinine levels in dual users, followed by conventional smokers, and then e-cigarette users.[1][2]
Conventional Smokers	Geometric Mean: 842.5 (Median: 1163.0)		
Dual Users	Geometric Mean: 1030.5 (Median: 1258.9)		
Non-Smokers	Geometric Mean: 0.8 (Median: 0.8)		
Serum	E-cigarette Users (Daily)	Non-statistically significantly higher than combustible cigarette smokers.	A 2020 analysis of NHANES data suggests that daily e-cigarette users may have cotinine levels proportionate to, and potentially higher than, traditional smokers.[3]
Conventional Smokers (Daily)	Mean: 212 ± 6		
Heavy E-cigarette Vapers	Mean: 220 ± 38	A separate study identified that heavy exclusive e-cigarette vapers had serum cotinine levels	

comparable to
cigarette smokers.[4]

Saliva

E-cigarette Users
(Daily)

Median: 322

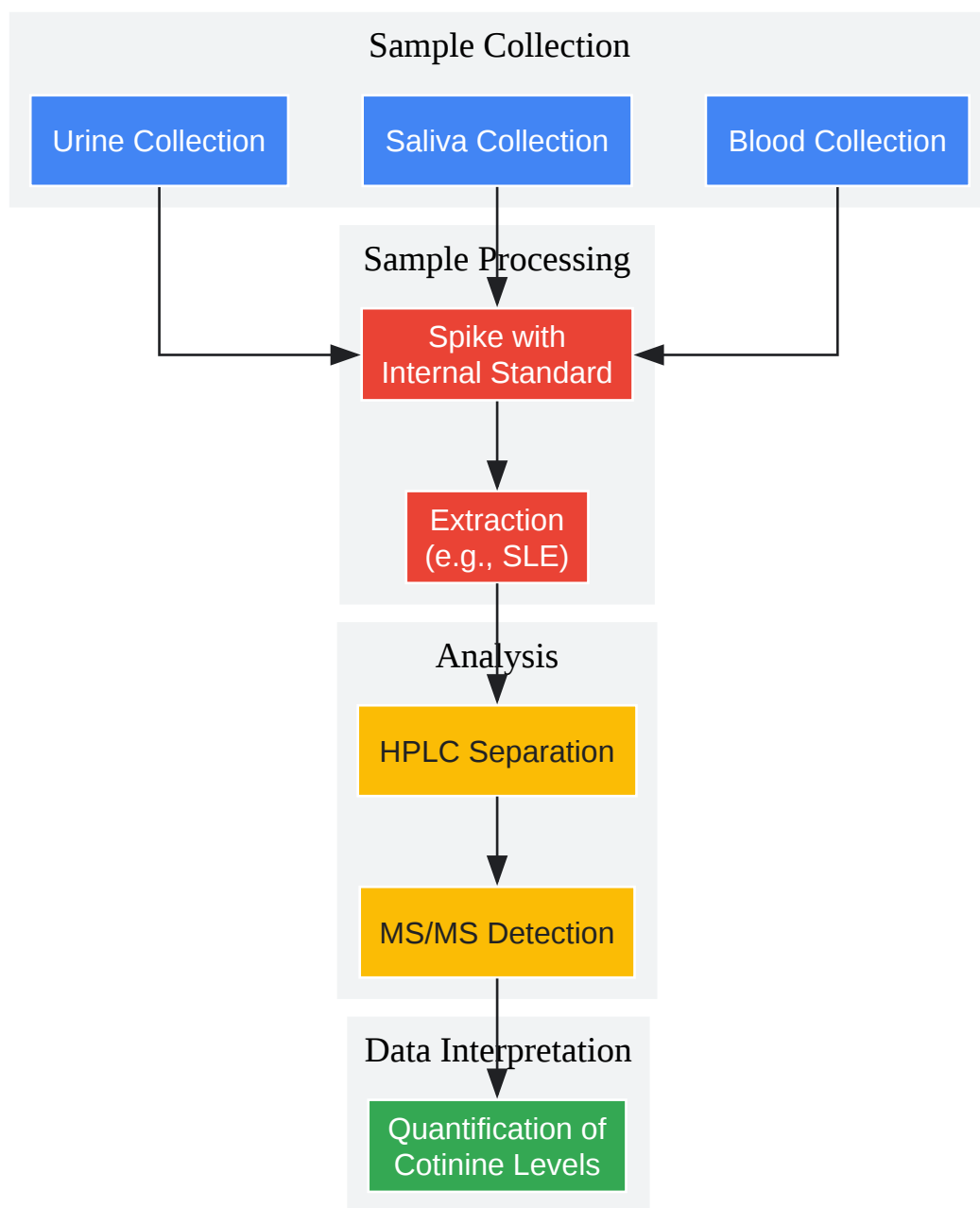
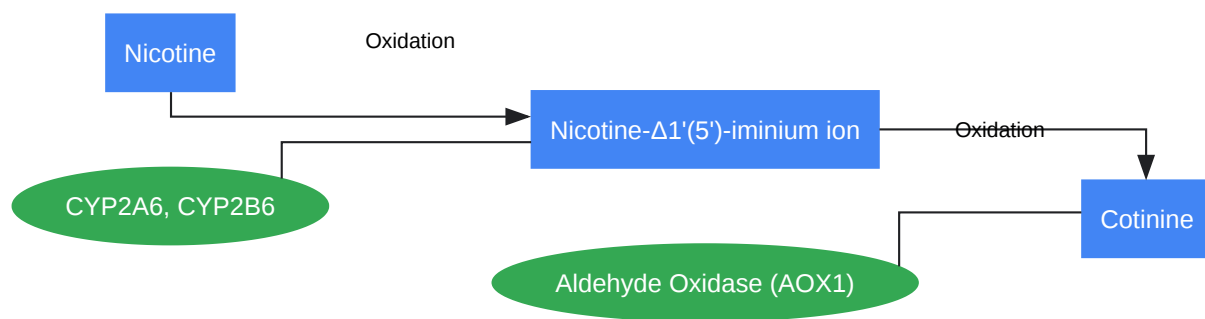
Experienced daily e-cigarette users can achieve salivary cotinine concentrations similar to those of cigarette smokers.[5]

Conventional
Smokers

Approximate range:
66.9–283.7

Nicotine Metabolism Pathway

The conversion of nicotine to **cotinine** is a critical step in its metabolism, primarily occurring in the liver. This pathway is essential for understanding the pharmacokinetics of nicotine and the interpretation of **cotinine** biomarker data.



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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com